

Acetaldehyde Oxime: A Comparative Guide for Industrial Intermediate Validation

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Compound of Interest

Compound Name: Acetaldehyde oxime

Cat. No.: B7798966

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For researchers, scientists, and drug development professionals, the selection of chemical intermediates is a critical decision that influences reaction efficiency, scalability, safety, and cost. **Acetaldehyde oxime** ($\text{CH}_3\text{CH}=\text{NOH}$) is a versatile intermediate with significant applications in the agrochemical and water treatment industries. This guide provides an objective comparison of **acetaldehyde oxime**'s performance against key alternatives, supported by experimental data and detailed methodologies, to validate its role in industrial processes.

Core Applications and Performance Comparison

Acetaldehyde oxime is primarily utilized in two major industrial domains: as a precursor in the synthesis of carbamate insecticides, such as Methomyl and Thiodicarb, and as a low-toxicity oxygen scavenger in boiler water treatment.

Intermediate in Pesticide Synthesis

Acetaldehyde oxime is a crucial building block for the synthesis of S-methyl-N-hydroxythioacetimidate (MHTA), also known as methomyl oxime. MHTA is the direct precursor to the insecticide Methomyl and is also involved in the synthesis of Thiodicarb. The validation of **acetaldehyde oxime** in this context involves comparing its synthesis route to MHTA against other potential, albeit less common, manufacturing pathways.

The "acetaldehyde method" is the most prevalent industrial route to MHTA, underscoring the industrial importance of **acetaldehyde oxime**.^{[1][2]} This process involves the initial synthesis

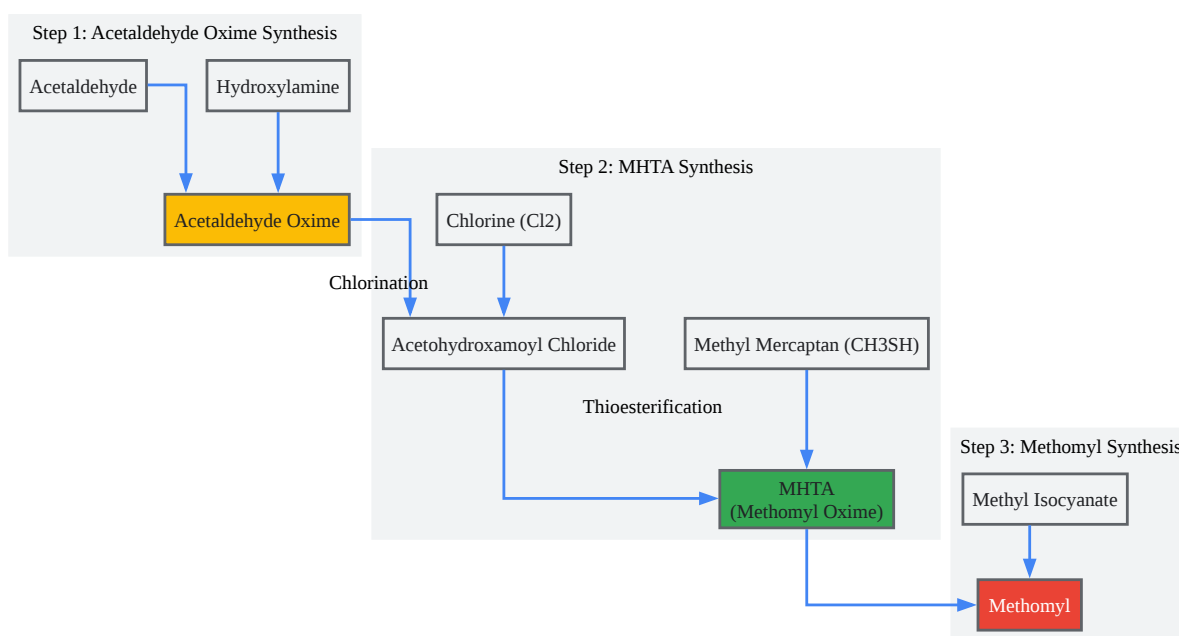
of **acetaldehyde oxime**, followed by its conversion to MHTA. Alternatives to this route exist but are less documented in publicly available literature.

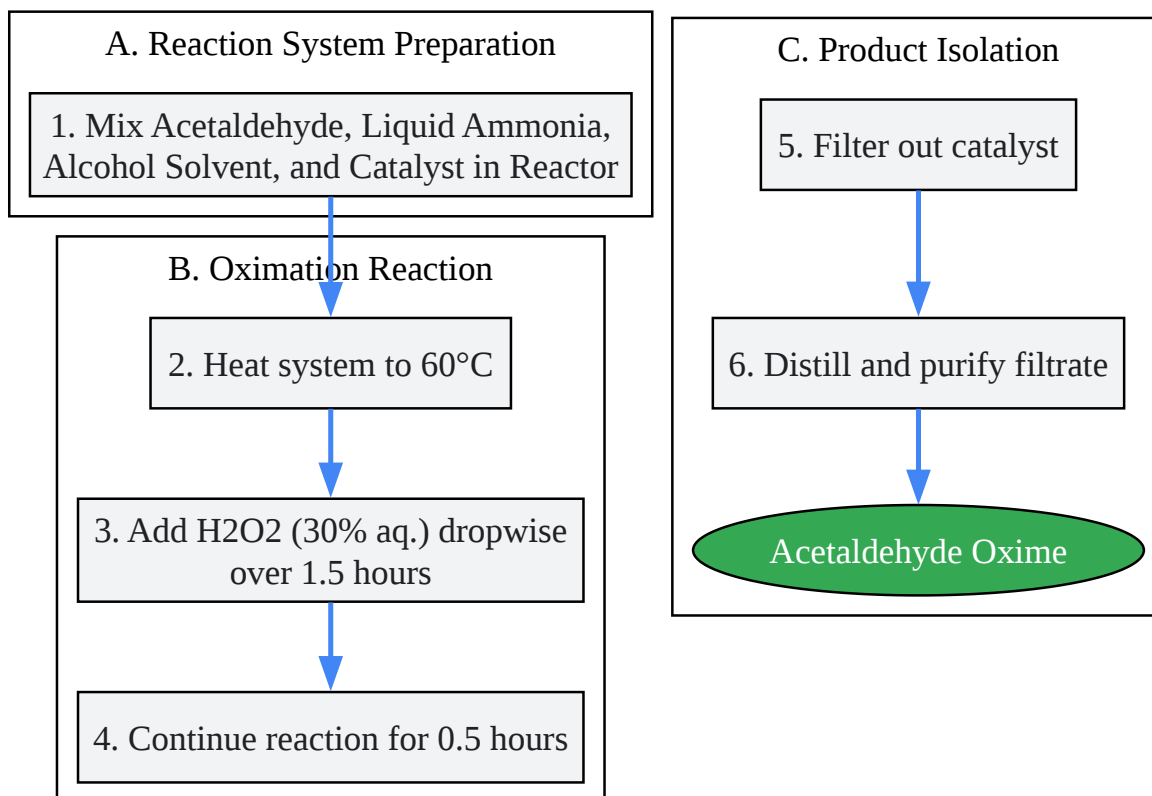
Table 1: Comparison of Synthetic Routes to Methomyl Oxime (MHTA)

Parameter	Acetaldehyde Oxime Route	Alternative Routes (e.g., Acetonitrile, Nitroethane)
Starting Materials	Acetaldehyde, Hydroxylamine	Acetonitrile, Nitroethane, Methyl Ethyl Ketone, Thioacetaldehyde Oxime[1][2]
Key Intermediate	Acetaldehyde Oxime	Various, specific to the process
Process Complexity	Multi-step, well-established process.	Potentially shorter but may involve more hazardous reagents or complex transformations.
Yield	High yields reported for the conversion of acetaldehyde oxime to MHTA (80-90%).[3]	Data not widely available for industrial-scale processes.
Industrial Adoption	High; considered the main method for producing methomyl oxime globally.[1]	Low to none documented in open literature, suggesting niche or less favorable economics.
Safety & Environment	Traditional synthesis generates by-products. Greener alternatives for acetaldehyde oxime synthesis exist.[4]	Varies depending on the specific route; some may involve highly toxic or explosive precursors.

Synthesis Pathway for Methomyl via **Acetaldehyde Oxime**

The logical flow from acetaldehyde to the final insecticide product, Methomyl, highlights the central role of **acetaldehyde oxime**.





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